

Standard Operating Procedure: Disposal of 5-Methyl-7-methoxyisoflavone

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Compound of Interest

Compound Name: 5-Methyl-7-methoxyisoflavone

Cat. No.: B191856 Get Quote

Proper management and disposal of chemical waste are paramount for ensuring laboratory safety, environmental protection, and regulatory compliance. This document provides detailed, step-by-step guidance for the safe disposal of **5-Methyl-7-methoxyisoflavone**, tailored for research and drug development professionals. The primary directive, based on its hazard profile, is to manage this compound as a hazardous waste designated for professional disposal.

Hazard Profile and Safety Summary

5-Methyl-7-methoxyisoflavone presents several hazards that necessitate careful handling and disposal. It is crucial to be aware of these properties, summarized below, before initiating any disposal procedures.



Hazard Classification	GHS Code	Description	Source
Acute Oral Toxicity	H302	Harmful if swallowed.	[1][2]
Skin Irritation	H315	Causes skin irritation.	[2]
Eye Irritation	H319	Causes serious eye irritation.	[2]
Respiratory Irritation	H335	May cause respiratory irritation.	[2]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.	[1]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.	[1]

Personal Protective Equipment (PPE) Required:

- Hand Protection: Wear compatible chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear a lab coat. Ensure skin is not exposed.
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.
 Avoid breathing dust.[2]

Core Disposal Principle: Professional Hazardous Waste Management

Due to its classification as "very toxic to aquatic life with long lasting effects"[1], **5-Methyl-7-methoxyisoflavone** must not be disposed of down the drain or in regular solid waste. The required method of disposal is through a licensed and approved hazardous waste disposal service or your institution's Environmental Health and Safety (EHS) department.[1][3][4] This



approach ensures compliance with federal and state regulations, such as the Resource Conservation and Recovery Act (RCRA).[3][5][6]

Detailed Disposal Protocol

This protocol outlines the standard procedure for the collection, labeling, and storage of **5-Methyl-7-methoxyisoflavone** waste pending collection by a professional disposal service.

Materials:

- Designated hazardous waste container (compatible material, e.g., glass or polyethylene)
- Hazardous Waste Label
- Secondary containment bin
- Appropriate PPE (see Section 1)

Procedure:

- Designate a Waste Container:
 - Select a container that is in good condition, free of leaks or cracks, and has a secure, tight-fitting lid.[7]
 - Ensure the container material is compatible with 5-Methyl-7-methoxyisoflavone and any solvents that may be part of the waste mixture.
 - It is preferable to use the original product container if it is empty and suitable for waste collection.
- Label the Container:
 - Before adding any waste, affix a "Hazardous Waste" label to the container.[3][7]
 - Complete the label with the following information:
 - Full Chemical Name: "5-Methyl-7-methoxyisoflavone". Do not use abbreviations.[3]







 Composition: For mixtures, list all chemical components and their approximate percentages.

- Generator Information: Principal Investigator's name, lab location (building and room number), and contact information.[3]
- Hazard Pictograms: Mark the appropriate pictograms for "Harmful" and "Hazardous to the Aquatic Environment".
- Segregate and Collect Waste:
 - Collect all waste containing 5-Methyl-7-methoxyisoflavone, including pure compound, contaminated solutions, and rinsate from cleaning contaminated labware.
 - Crucially, do not mix incompatible wastes. 5-Methyl-7-methoxyisoflavone is incompatible
 with strong oxidizing agents, acids, and acid chlorides.[8] Store this waste stream
 separately.[7]
 - Keep the waste container closed at all times, except when actively adding waste.
- Manage Contaminated Materials and Empty Containers:
 - Solid Waste: Contaminated items such as gloves, weighing paper, and pipette tips should be collected in a sealed, labeled bag or container as hazardous waste.
 - Empty Containers: An empty container that held 5-Methyl-7-methoxyisoflavone must be triple-rinsed with a suitable solvent (e.g., DMSO, in which it is soluble).[4][7][9]
 - The rinsate from this process is considered hazardous waste and must be collected in your designated **5-Methyl-7-methoxyisoflavone** waste container.[4][7]
 - After triple-rinsing, deface the original label and dispose of the container as regular trash, following institutional guidelines.[4]
- Store Waste Safely:

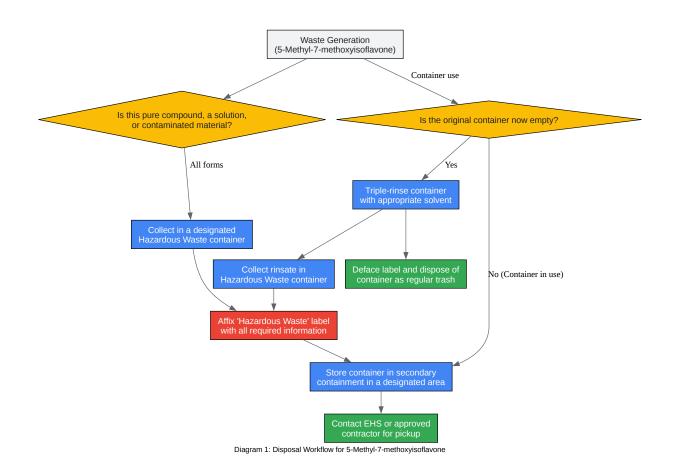


- Store the labeled hazardous waste container in a designated, secure satellite accumulation area within the laboratory.
- Place the primary waste container inside a larger, chemically resistant secondary containment bin to prevent spills.[7]
- Consult your institution's EHS for limits on accumulation time and quantity before a pickup is required.
- Arrange for Disposal:
 - Once the container is full or the accumulation time limit is approaching, contact your institution's EHS office or a licensed hazardous waste contractor to schedule a pickup.[7]
 - Do not transport hazardous waste outside of the laboratory yourself.[4]

Disposal Process Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **5-Methyl-7-methoxyisoflavone**.





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Caption: Disposal Workflow for **5-Methyl-7-methoxyisoflavone**.



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